Technical Profile & Environmental Stability

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*BMS-911172*	
Cat. No.:	*B1574176*	*Get Quote*

To understand the disposal logic, we must first quantify the compound's persistence. **BMS-911172** is chemically stable, meaning standard benchtop chemical deactivation (e.g., 10% bleach) is insufficient to degrade the pharmacophore reliably.[1]

Property	Data	Operational Implication
Compound Class	AAK1 Inhibitor (Small Molecule)	Bioactive; requires thermal destruction.[1]
Molecular Formula	$C_{16}H_{19}F_2N_3O_3$	Fluorinated motif increases metabolic/environmental stability.[1]
Solubility (Water)	0.60 mg/mL (pH 7.[1][2]4)	Low solubility; prone to precipitation in drains (clog/accumulation risk).[1]
Solubility (DMSO)	> 10 mg/mL	DMSO waste streams require specific solvent handling codes.[1]
Bioactivity	IC50 = 12–51 nM (Enzymatic)	Highly potent; trace quantities are environmentally significant.[1]

Data aggregated from MedChemExpress and MedKoo technical sheets [1, 2].

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Waste Stream Segregation Protocol

The following protocol utilizes a "Source-Separation" methodology. By segregating waste at the point of generation, you ensure compliance and reduce the volume of high-cost incineration waste.[1]

A. Solid Waste (Trace Contamination)

Applies to: Pipette tips, weigh boats, gloves, and empty vials.[1]

- Collection: Do not use standard biohazard bags (autoclaving does not destroy this molecule).[1] Use White/Blue Pharmaceutical Waste Bins (or site-specific equivalent for incineration).[1]
- Validation: Visually inspect that no free-flowing liquid is present.[1]
- Disposal: Seal and tag for Incineration Only.

B. Liquid Waste (Stock Solutions & Mother Liquors)

Applies to: Expired DMSO stocks, unused reaction mixtures.[1]

- Primary Containment: Collect in a dedicated High-Density Polyethylene (HDPE) carboy labeled "Non-Halogenated Organic Solvents + Trace API" (assuming DMSO/Methanol carrier).
- No Drain Disposal:NEVER pour **BMS-911172** down the sink. Its fluorinated structure resists hydrolysis in standard water treatment plants.[1]
- Labeling: Label must explicitly state: Contains **BMS-911172** (Kinase Inhibitor).[1][3]

C. Aqueous Waste (Cell Culture Media)

Applies to: Media containing nM concentrations of **BMS-911172**.[1]

- Deactivation (Biological Only): Add bleach to kill biological agents (cells/virus) if required by biosafety level.[1] Note: This kills the biology but does not destroy the **BMS-911172** chemical structure.[1]

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- Sequestration: If concentration is >1 µM, collect as liquid chemical waste.[1] If <1 µM (trace), consult local EHS; many sites permit drain disposal for trace media only after massive dilution, but incineration is the zero-risk best practice.[1]

Visualizing the Decision Pathway

The following diagram illustrates the critical decision nodes for handling **BMS-911172** waste. This workflow prevents the common error of treating chemical inhibitors as simple biohazard waste.

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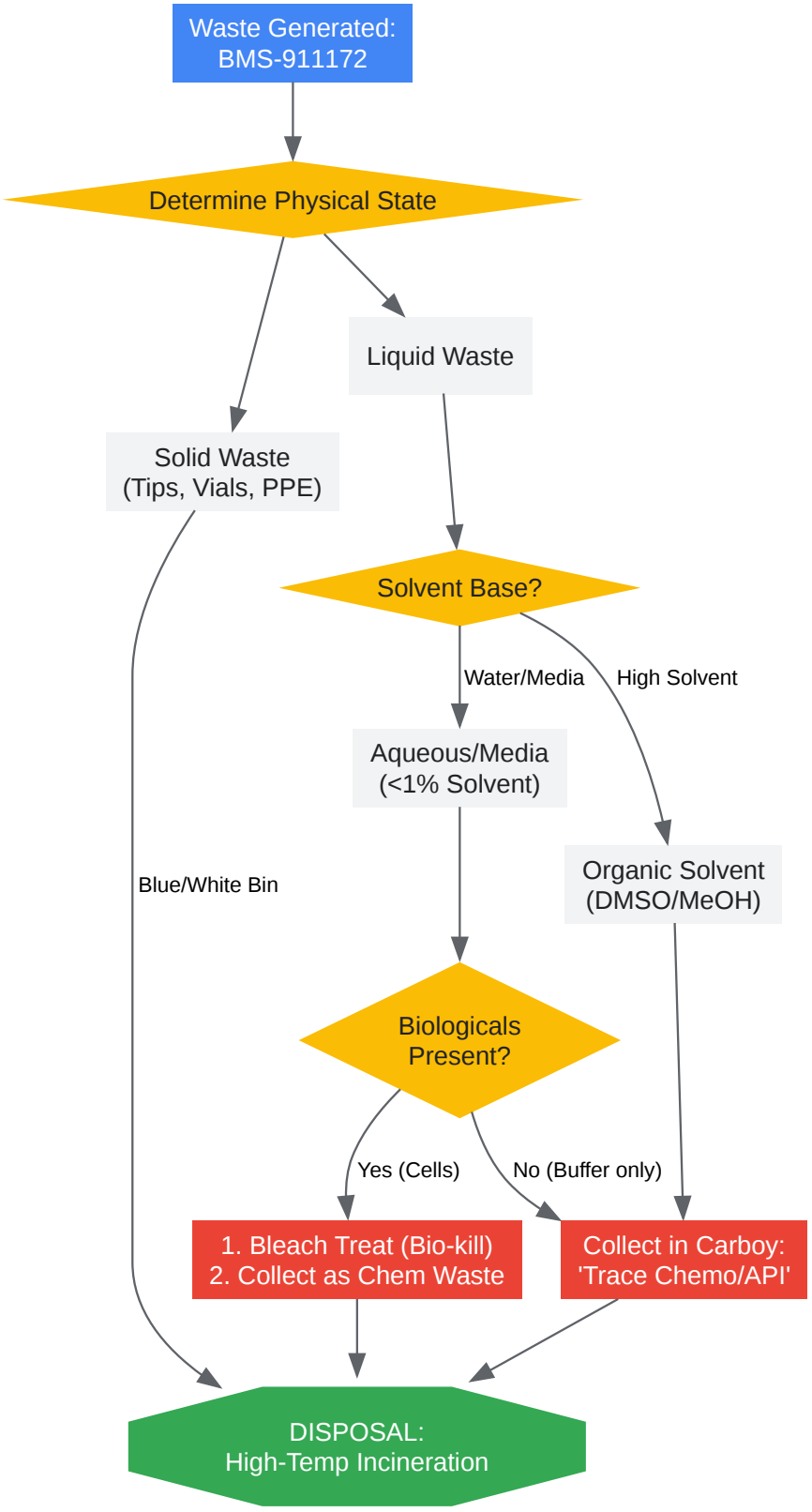

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Figure 1: Decision tree for segregating **BMS-911172** waste streams to ensure environmental compliance.[1]

Emergency Spillage Procedures

In the event of a spill of **BMS-911172** (solid powder or stock solution), follow this "Wet-Wipe & Sequester" protocol to prevent aerosolization.

- PPE Upgrade: Don double nitrile gloves and a P95/N95 respirator if handling powder >10 mg (to prevent inhalation of bioactive dust).[1]
- Containment:
  - Liquid Spill: Cover with absorbent pads.[1]
  - Powder Spill: Cover with a wet paper towel (dampened with water or ethanol) to prevent dust generation.[1] Do not sweep dry powder.[1]
- Cleanup: Wipe the area from the outside in.
- Disposal: Place all cleanup materials (pads, gloves, wipes) into a sealed plastic bag, then transfer to the Solid Pharmaceutical Waste bin (Incineration).[1]
- Wash: Clean the surface with 70% Ethanol and then soap and water to remove sticky residues.

Regulatory Context & Compliance

While **BMS-911172** is not a federally listed RCRA hazardous waste (P-list or U-list), it falls under the "Best Management Practices" for Investigational Drug Products.[1]

- EPA Guidance: The EPA recommends incineration for all non-regulated pharmaceuticals to prevent water contamination [3].
- Transport vs. Waste: Do not confuse DOT "Non-Hazardous" (safe to ship) with "Non-Regulated Waste."[1] The lack of acute toxicity (LD50) does not negate chronic aquatic toxicity risks associated with kinase inhibitors.[1]

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References

- U.S. Environmental Protection Agency (EPA). (2019).[1] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Retrieved from [Link][1]

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- To cite this document: BenchChem. [Technical Profile & Environmental Stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574176#bms-911172-proper-disposal-procedures]

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